

Synthesis protocols using 3-Piperidin-3-yl-propan-1-ol hydrochloride

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Compound of Interest

Compound Name: 3-Piperidin-3-yl-propan-1-ol
hydrochloride

Cat. No.: B13018657

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Application Note & Protocol Guide: Synthesis Strategies Using **3-Piperidin-3-yl-propan-1-ol Hydrochloride**

Part 1: Executive Summary & Strategic Utility

Compound Profile:

- Name: **3-Piperidin-3-yl-propan-1-ol hydrochloride**
- CAS (Free Base): 25175-58-0[1][2]
- Structure: A piperidine ring substituted at the C3 position with a 3-hydroxypropyl chain.[3]
Supplied as the hydrochloride salt to ensure stability and prevent oxidation or oligomerization.
- Molecular Weight: 179.69 g/mol (HCl salt); 143.23 g/mol (Free Base).

Strategic Value in Drug Discovery: This scaffold represents a "privileged structure" in medicinal chemistry, offering a balance of conformational flexibility and defined spatial orientation. Unlike

the symmetric 4-substituted piperidines, the 3-substituted isomer introduces chirality (if resolved) and a unique vector for the propyl-alcohol tail.

- **Solubility Enhancer:** The piperidine nitrogen, when protonated at physiological pH, significantly improves the aqueous solubility of lipophilic drug cores.
- **Linker Utility:** The 3-carbon alcohol chain serves as a versatile tether. It can be extended, oxidized to an acid for amide coupling, or converted to a leaving group for alkylation, allowing the piperidine to act as a "warhead delivery" system or a binding motif in GPCR/Kinase pockets.

Part 2: Handling & Pre-Reaction Preparation

Critical Note on Salt Form: The hydrochloride salt is hygroscopic and acidic. Direct use in nucleophilic substitutions (without base) will fail because the nitrogen is protonated ().

Standard Neutralization Protocol (Free-Basing): Before performing N-alkylation or acylation, convert the salt to the free amine.

- **Dissolution:** Dissolve 10 mmol of the HCl salt in minimal water (approx. 5-10 mL).
- **Basification:** Cool to 0°C. Slowly add 4M NaOH or saturated until pH > 12.
- **Extraction:** Extract exhaustively with Dichloromethane (DCM) or Chloroform/Isopropanol (3:1). Note: The amino-alcohol is polar; simple ether extraction may leave product in the aqueous phase.
- **Drying:** Dry organic layer over anhydrous , filter, and concentrate in vacuo.
- **Storage:** Use immediately. The free base can absorb from air to form carbamates.

Part 3: Detailed Synthesis Protocols

Protocol A: Site-Selective N-Functionalization (Reductive Amination)

Target: Attaching the piperidine scaffold to a heteroaryl or aryl core via the secondary amine, leaving the alcohol available for later elaboration.

Mechanism: The secondary amine reacts with an aldehyde/ketone to form an iminium ion, which is selectively reduced by Sodium Triacetoxyborohydride (STAB). The hydroxyl group remains unreactive under these conditions.

Reagents:

- 3-Piperidin-3-yl-propan-1-ol (Free base, freshly prepared)
- Aryl Aldehyde (1.0 equiv)
- Sodium Triacetoxyborohydride (STAB) (1.5 equiv)
- Acetic Acid (catalytic, 1-2 drops)
- Solvent: 1,2-Dichloroethane (DCE) or THF.

Step-by-Step Procedure:

- Imine Formation: In a dry flask under
 , dissolve the aryl aldehyde (1.0 mmol) and the piperidine free base (1.0 mmol) in anhydrous DCE (5 mL).
- Acid Catalysis: Add glacial acetic acid (1-2 drops). Stir at room temperature for 30 minutes to ensure equilibrium formation of the iminium species.
- Reduction: Cool the mixture to 0°C. Add STAB (1.5 mmol, 318 mg) portion-wise over 10 minutes. Reasoning: STAB is milder than
 and will not reduce the aldehyde/ketone directly, preventing side-product formation.

- Reaction: Allow to warm to room temperature and stir for 4–12 hours. Monitor by TLC (DCM:MeOH 9:1).
- Quench: Quench with saturated aqueous .
- Workup: Extract with DCM (3x). Wash combined organics with brine, dry over , and concentrate.
- Purification: Flash chromatography (Silica gel; gradient 0-10% MeOH in DCM with 1%).

Protocol B: Hydroxyl Activation (Conversion to Mesylate)

Target: Converting the alcohol tail into an electrophile (Mesylate/Tosylate) for subsequent displacement by amines, thiols, or carbon nucleophiles. Prerequisite: The piperidine nitrogen must be protected (e.g., N-Boc) or already alkylated (from Protocol A) to prevent self-polymerization.

Reagents:

- N-Substituted-3-piperidin-3-yl-propan-1-ol (1.0 equiv)
- Methanesulfonyl Chloride (MsCl) (1.2 equiv)
- Triethylamine () (2.0 equiv)
- Solvent: Anhydrous DCM.

Step-by-Step Procedure:

- Setup: Dissolve the N-protected amino-alcohol (1.0 mmol) and

(2.0 mmol, 280 μ L) in anhydrous DCM (10 mL). Cool to 0°C.

- Addition: Dropwise add MsCl (1.2 mmol, 93 μ L) via syringe. The reaction is exothermic; control rate to maintain temp < 5°C.
- Completion: Stir at 0°C for 1 hour, then allow to reach RT for 1 hour.
- Workup (Critical): Wash with cold 1M HCl (rapidly, to remove excess amine without hydrolyzing the ester), then saturated

, then brine.
- Usage: The mesylate is often unstable on silica. Concentrate and use the crude material immediately for the next displacement reaction (e.g., reaction with a thiophenol or secondary amine).

Protocol C: Oxidation to Carboxylic Acid (Jones Oxidation)

Target: Transforming the propyl-alcohol tail into a propionic acid derivative for amide coupling.

Reagents:

- N-Boc-3-piperidin-3-yl-propan-1-ol
- Jones Reagent (

in dilute

)
- Solvent: Acetone.

Step-by-Step Procedure:

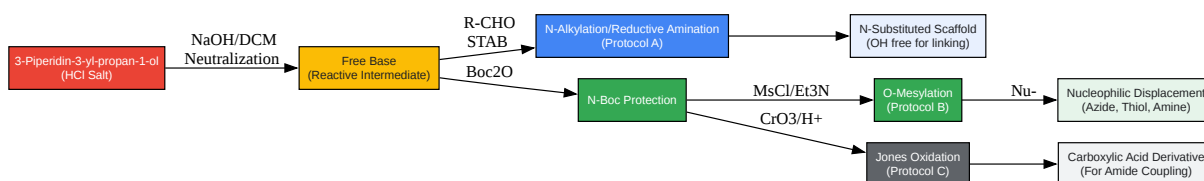
- Dissolution: Dissolve N-Boc-amino-alcohol (1.0 mmol) in Acetone (10 mL). Cool to 0°C.
- Oxidation: Add Jones reagent dropwise until a persistent orange color remains. The alcohol first oxidizes to the aldehyde, then rapidly to the carboxylic acid.

- Quench: Add Isopropanol (1-2 mL) to consume excess oxidant (solution turns green).
- Workup: Dilute with water, extract with Ethyl Acetate. The product (Carboxylic Acid) will be in the organic layer.
- Extraction Logic: Can perform an acid-base extraction (extract into dilute NaOH, wash organics, acidify aqueous layer, extract back into EtOAc) to yield high-purity acid without column chromatography.

Part 4: Visual Workflows (Graphviz)

Figure 1: Strategic Functionalization Map

This diagram illustrates the divergent synthetic pathways available from the core scaffold.



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Caption: Divergent synthesis map showing the three primary functionalization routes: N-alkylation (Top), O-activation (Middle), and Oxidation (Bottom).

Part 5: Quantitative Data Summary

Parameter	Protocol A (Reductive Amination)	Protocol B (Mesylation)	Protocol C (Oxidation)
Limiting Reagent	Aldehyde / Ketone	Alcohol (N-Protected)	Alcohol (N-Protected)
Key Reagent	NaBH(OAc) ₃ (STAB)	MsCl / Et ₃ N	Jones Reagent / TEMPO
Temperature	0°C	0°C (Strict)	0°C
	RT		RT
Time	4 - 12 Hours	1 - 2 Hours	1 - 3 Hours
Typical Yield	75 - 90%	85 - 95%	70 - 85%
Purification	Silica Column (MeOH/DCM)	Use Crude (Unstable)	Acid/Base Extraction
Critical Risk	Over-alkylation (if using halides)	Hydrolysis of Mesylate	Over-oxidation / N- oxide

Part 6: References

- PubChem Compound Summary. "3-Piperidin-3-ylpropan-1-ol". National Center for Biotechnology Information. Accessed 2025.[2][4]
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